

Regulatory information for Isopropyl 2-methylbutyrate

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Compound of Interest

Compound Name: Isopropyl 2-methylbutyrate

Cat. No.: B1580992

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An In-depth Technical Guide to the Regulatory Landscape of **Isopropyl 2-methylbutyrate**

Introduction: The Profile of a Versatile Ester

Isopropyl 2-methylbutyrate (CAS No. 66576-71-4) is an ester recognized for its potent, fruity aroma, often described as reminiscent of apple and pear. This characteristic makes it a valuable component in the formulation of both flavor and fragrance compositions. Its application spans a wide array of consumer products, from food and beverages to cosmetics and personal care items. For researchers and drug development professionals, understanding the multifaceted regulatory framework governing this compound is critical. Its low toxicity and function as a solvent also introduce its relevance in broader chemical and pharmaceutical contexts. This guide provides a comprehensive overview of its regulatory status, safety assessments, and the scientific rationale underpinning its approved uses globally.

Global Regulatory Synopsis: A Multi-Tiered Framework

The regulation of **Isopropyl 2-methylbutyrate** is not monolithic; instead, it is governed by a network of international and national bodies, each with a specific remit. For a substance with dual use in food and cosmetics, this involves compliance with distinct legislative frameworks. The primary causality for its broad acceptance lies in a robust body of toxicological data and a history of safe use, leading to favorable evaluations by key scientific expert panels. These expert opinions, in turn, form the foundation for approvals by national regulatory authorities.

Table 1: Chemical Identifiers and Key Registry Numbers

For precise identification and regulatory tracking, **Isopropyl 2-methylbutyrate** is cataloged across multiple systems. This table consolidates its primary identifiers.

Identifier	Registry Number	Source / Authority
CAS Number	66576-71-4	Chemical Abstracts Service
EC Number	266-411-4	European Community
FEMA Number	3699	Flavor and Extract Manufacturers Association
JECFA Number	210	Joint FAO/WHO Expert Committee on Food Additives
FLAVIS Number	09.547	EU Flavouring Information System
FDA UNII	3429OS9G6T	FDA Unique Ingredient Identifier
REACH Reg. No.	Active	European Chemicals Agency (ECHA)

Sources:

Approval as a Flavoring Agent: A Foundation of Safety

The most prominent application of **Isopropyl 2-methylbutyrate** is as a flavoring agent. Its regulatory approval for this purpose is well-established in major markets, predicated on rigorous safety evaluations.

United States FDA and FEMA GRAS Status

In the United States, substances used for flavoring are regulated by the Food and Drug Administration (FDA). **Isopropyl 2-methylbutyrate** is recognized as a flavoring agent or adjuvant permitted for direct addition to food for human consumption.

A cornerstone of this acceptance is its status as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA). The FEMA GRAS™ program utilizes an independent, scientific expert panel to evaluate the safety of flavor ingredients. **Isopropyl 2-methylbutyrate** is listed as FEMA No. 3699. This expert determination, based on a comprehensive review of scientific evidence, provides the authoritative grounding for its use in the U.S. food industry.

International Evaluation: JECFA

On the global stage, the Joint FAO/WHO Expert Committee on Food Additives (JECFA) has also evaluated this substance. In 1997, JECFA concluded that there is "no safety concern at current levels of intake when used as a flavouring agent." This evaluation is significant as JECFA's findings are often adopted by national regulatory bodies worldwide to establish their own food safety standards. The substance is assigned JECFA number 210.

European Union: EFSA and Community Register

Within the European Union, food flavorings are regulated by the European Food Safety Authority (EFSA). **Isopropyl 2-methylbutyrate** is included in the Union list of flavouring substances, signifying its approval for use in foods. While a specific EFSA opinion on this individual substance was not found in the initial search, its inclusion in the EU's list of approved flavourings confirms its status. The safety of flavoring substances is periodically re-evaluated to ensure they align with the latest scientific knowledge.

Use in Fragrance and Cosmetic Products

Beyond flavor, the compound's pleasant aroma makes it a common ingredient in fragrances for cosmetics and personal care products.

IFRA Transparency and Safety Standards

The International Fragrance Association (IFRA) lists **Isopropyl 2-methylbutyrate** on its Transparency List, which catalogues ingredients used in fragrance manufacturing. While IFRA

does not approve ingredients, it sets standards for their safe use based on scientific assessments conducted by the Research Institute for Fragrance Materials (RIFM).

A RIFM safety assessment concluded that the existing data on **Isopropyl 2-methylbutyrate** support its safe use as a fragrance ingredient. The assessment evaluated multiple endpoints:

- **Genotoxicity:** The material was found to be non-genotoxic in bacterial reverse mutation (Ames) and in vitro chromosome aberration assays.
- **Repeated Dose and Reproductive Toxicity:** For these endpoints, the total systemic exposure from fragrance use was determined to be below the Threshold of Toxicological Concern (TTC) for a Cramer Class I material, a risk assessment approach used when substance-specific toxicity data are limited.
- **Skin Sensitization:** Based on available data, the material does not present a safety concern for skin sensitization.

Regional Cosmetic Regulations

In the EU, cosmetic ingredients are governed by Regulation (EC) No 1223/2009. **Isopropyl 2-methylbutyrate** is permitted for use, as it is not listed in the Annexes of prohibited or restricted substances. Similarly, it is generally permitted in other major markets, though manufacturers must ensure compliance with specific national regulations.

Industrial Chemical Regulations and Hazard Communication

As a chemical substance, **Isopropyl 2-methylbutyrate** is subject to industrial chemical regulations that ensure its safe handling, transport, and environmental management.

GHS Classification: The Global Standard for Hazard Communication

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a universal framework for communicating the hazards of chemical products. **Isopropyl 2-methylbutyrate** is classified as a flammable liquid. This classification is a direct consequence of its physical properties, specifically its flash point.

Table 2: GHS Hazard and Precautionary Information

Category	Details	Source
Pictogram	GHS02 (Flame)	
Signal Word	Warning	
Hazard Statement	H226: Flammable liquid and vapor.	
Precautionary Statements (Prevention)	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. <	

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